

using 3-Ethenylcyclohexan-1-amine as an epoxy curing agent

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Compound of Interest

Compound Name: 3-Ethenylcyclohexan-1-amine

Cat. No.: B13077262

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This application note details the use of **3-Ethenylcyclohexan-1-amine** (also known as 3-vinylcyclohexylamine) as a dual-functional curing agent for epoxy systems.

Executive Summary

3-Ethenylcyclohexan-1-amine (VCHA) is a cycloaliphatic primary monoamine featuring a pendant vinyl (ethenyl) group. Unlike standard diamine hardeners that form rigid thermosets purely through amine-epoxy addition, VCHA acts as a chain extender with orthogonal reactivity. The primary amine drives linear chain extension or modification of the epoxy backbone, while the vinyl group remains available for secondary crosslinking (via radical polymerization) or post-cure functionalization (via thiol-ene click chemistry). This molecule is critical for developing dual-cure networks, high-impact coatings, and functionalized interpenetrating polymer networks (IPNs).

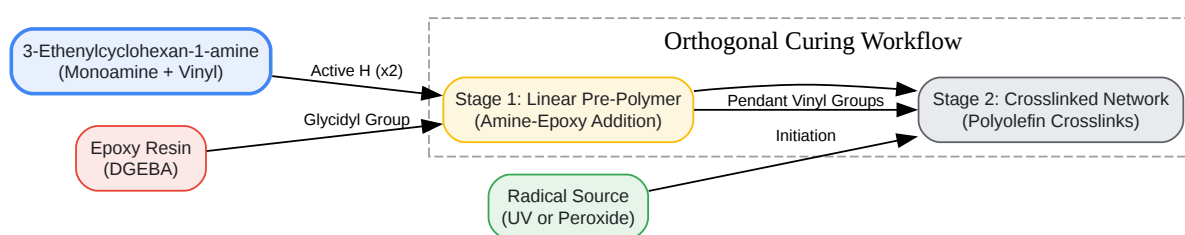
Part 1: Chemical Mechanism & Reactivity

Dual-Mechanistic Pathway

The utility of VCHA lies in its ability to participate in two distinct reaction mechanisms, often triggered sequentially.

- Stage 1: Amine-Epoxy Addition (Thermal) The primary amine (-NH₂) contains two active hydrogens.[1] It reacts with glycidyl ethers (epoxy rings) via nucleophilic attack. Since VCHA is a monoamine (functionality), reacting it with a standard difunctional epoxy (DGEBA,) yields a linear thermoplastic polymer in the absence of secondary reactions.
 - Key Insight: To form a crosslinked thermoset solely in Stage 1, VCHA must be used as a co-hardener with a multifunctional amine (e.g., DETA, IPDI) or reacted with a multifunctional epoxy novolac ().
- Stage 2: Vinyl Polymerization (UV/Radical) The pendant ethenyl group (-CH=CH₂) is unreactive toward epoxies but highly reactive toward free radicals. This allows for a second curing stage (Dual-Cure) where the linear chains formed in Stage 1 are crosslinked via the vinyl groups using UV light or thermal radical initiators (e.g., AIBN, BPO).

Reaction Diagram



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Figure 1: Orthogonal reaction pathway showing the transition from linear pre-polymer to crosslinked network.

Part 2: Formulation & Stoichiometry

Precise stoichiometry is vital. Unlike standard hardeners, you must decide if VCHA is acting as a chain extender (1:1 stoichiometry) or a capping agent.

Key Properties

Property	Value	Notes
Molecular Weight (MW)	~125.21 g/mol	C ₈ H ₁₅ N
Functionality (Amine)	2	2 Active Hydrogens per molecule
AHEW (Amine H Eq. Wt.)	62.6 g/eq	Calculated (MW / 2)
Vinyl Equivalent Weight	125.2 g/eq	1 Vinyl group per molecule
Physical State	Liquid	Colorless to pale yellow

Calculation Protocol

To calculate the parts per hundred resin (PHR) for a standard Epoxy (EEW = 190 g/eq):

- Note: At this ratio, you consume all epoxy groups with amine hydrogens. The result is a high-molecular-weight linear polymer with pendant vinyl groups.

Part 3: Experimental Protocols

Protocol A: Synthesis of Dual-Cure Pre-Polymer (Stage 1)

Objective: Create a shelf-stable, soluble pre-polymer resin that can be crosslinked later via UV or heat.

Materials:

- Bisphenol A Diglycidyl Ether (DGEBA), EEW ~190.
- 3-Ethenylcyclohexan-1-amine (VCHA)**.
- Solvent (Optional): MEK or Toluene (if viscosity reduction is needed).

Steps:

- Preparation: Calculate stoichiometric amount of VCHA (approx. 33 phr).

- **Mixing:** Add VCHA dropwise to the epoxy resin at room temperature under mechanical stirring. Caution: Exothermic reaction.
- **Degassing:** Vacuum degas the mixture at -25 inHg for 10 minutes to remove entrapped air.
- **B-Stage Cure:** Heat the mixture to 60°C for 2 hours.
 - **Checkpoint:** The mixture should increase in viscosity but remain liquid/soluble.
 - **Validation:** FTIR should show disappearance of the Epoxide peak (915 cm^{-1}) and retention of the Vinyl peak (1640 cm^{-1}).
- **Storage:** Store the resulting oligomer in a dark, cool container (vinyl groups are light-sensitive).

Protocol B: Radical Crosslinking (Stage 2)

Objective: Convert the B-stage liquid/gel into a rigid thermoset.

Materials:

- Pre-polymer from Protocol A.
- Radical Initiator:
 - For Thermal Cure: Dicumyl Peroxide (DCP) or AIBN (1-3 wt%).
 - For UV Cure:[\[2\]](#)[\[3\]](#) Photoinitiator (e.g., Irgacure 184) (1-3 wt%).

Steps:

- **Incorporation:** Dissolve the initiator into the B-stage resin. If the resin is too viscous, warm slightly to 40°C (do not exceed initiator activation temp).
- **Casting/Coating:** Apply the resin to the substrate.
- **Curing:**
 - **Thermal:** Ramp temperature to 120°C - 150°C for 4 hours (depending on initiator half-life).

- UV: Expose to UV source (Mercury arc or LED, 365nm) at 50-100 mW/cm² for 60-120 seconds.
- Post-Cure: Anneal at 100°C for 1 hour to maximize conversion and relax internal stress.

Part 4: Characterization & Validation

To ensure the dual-cure mechanism is successful, specific analytical techniques are required.

Technique	Parameter to Monitor	Success Criteria
FTIR	915 cm ⁻¹ (Oxirane ring)	Disappears after Stage 1.
FTIR	1640 cm ⁻¹ (C=C Vinyl)	Present after Stage 1; Disappears/Reduces after Stage 2.
DSC	Tg (Glass Transition)	Low Tg after Stage 1 (~40-60°C); High Tg after Stage 2 (>100°C).
Gel Fraction	Solubility	Stage 1 product dissolves in MEK. Stage 2 product swells but does not dissolve.

Troubleshooting Guide

- Issue: Resin gelled during Stage 1 mixing.
 - Cause: Exotherm was too high or stoichiometry was off.
 - Fix: Cool the epoxy to 15°C before mixing; add VCHA more slowly.
- Issue: Tacky surface after UV cure.
 - Cause: Oxygen inhibition of the vinyl radical polymerization.
 - Fix: Cure under nitrogen atmosphere or cover with a PET release film during UV exposure.

References

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Sources

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